

Physical and chemical properties of Cefcanel daloxate

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Compound of Interest

Compound Name: *Cefcanel Daloxate*

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Cefcanel Daloxate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cefcanel daloxate is a third-generation cephalosporin prodrug designed for enhanced oral bioavailability. Upon absorption, it is hydrolyzed to its active metabolite, cefcanel, which exerts its antibacterial effect by inhibiting bacterial cell wall synthesis. This technical guide provides a detailed overview of the known physical and chemical properties of **Cefcanel daloxate**, its mechanism of action, and relevant experimental protocols. While specific experimental data for some properties of **Cefcanel daloxate** are not readily available in the public domain, this guide furnishes analogous data from related cephalosporins and outlines the standard methodologies for their determination.

Physicochemical Properties

The fundamental physical and chemical characteristics of a drug substance are critical for its formulation, delivery, and pharmacokinetic profile. The available data for **Cefcanel daloxate** and its hydrochloride salt are summarized below.

Core Compound and Hydrochloride Salt

| Property | Cefcanel Daloxate | Cefcanel Daloxate Hydrochloride | Citation |
|-------------------|-------------------------|---------------------------------|-----------------------------------------|
| Molecular Formula | $C_{27}H_{27}N_5O_9S_3$ | $C_{27}H_{28}ClN_5O_9S_3$ | [1] |
| Molecular Weight | 661.73 g/mol | 698.18 g/mol | [1] [2] |
| CAS Number | 97275-40-6 | 92602-21-6 | [2] [3] |

Solubility, Melting Point, and pKa

Specific experimental data for the solubility, melting point, and pKa of **Cefcanel daloxate** are not extensively reported in publicly accessible literature. However, general characteristics and methodologies for determination are presented based on the broader class of cephalosporin antibiotics.

| Property | Value | Experimental Protocol Synopsis | Citation |
|---------------|---------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------|
| Melting Point | Data not available | Determination would typically involve techniques such as Differential Scanning Calorimetry (DSC) or capillary melting point apparatus. For comparison, the related cephalosporin, Cefaclor, has a reported melting point of 327 °C. | [4] |
| Solubility | Characterized as having solubility in specific solvents, which influences its bioavailability. Quantitative data is not available. | Solubility is determined by adding the solute to a solvent at a constant temperature and agitation until equilibrium is reached. The concentration of the dissolved solute is then measured, often by HPLC or UV-Vis spectrophotometry. For instance, the solubility of cephalexin in supercritical carbon dioxide has been measured to be in the range of 1.13×10^{-5} to 4.89×10^{-3} mole fraction. | [3][5] |
| pKa | Data not available | The pKa values, which indicate the | [6] |

ionization state of the molecule at different pH values, are crucial for understanding its absorption and distribution. These are typically determined by potentiometric titration or UV-Vis spectrophotometry. For example, the pKa of the carboxylic acid group of Cefapirin was experimentally determined to be 2.68 ± 0.05.

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

As a β -lactam antibiotic, the active metabolite of **Cefcanel daloxate**, cefcanel, targets the final step of peptidoglycan synthesis in the bacterial cell wall. This process is crucial for maintaining the structural integrity of the bacterium, especially in Gram-positive organisms.

The mechanism involves the acylation of penicillin-binding proteins (PBPs), which are bacterial enzymes essential for cross-linking the peptidoglycan strands. By binding to the active site of PBPs, cefcanel inhibits their transpeptidase activity, preventing the formation of the peptide cross-links. This disruption leads to a weakened cell wall, rendering the bacterium susceptible to osmotic lysis and eventual cell death.

Caption: Inhibition of bacterial cell wall synthesis by Cefcanel.

Experimental Protocols

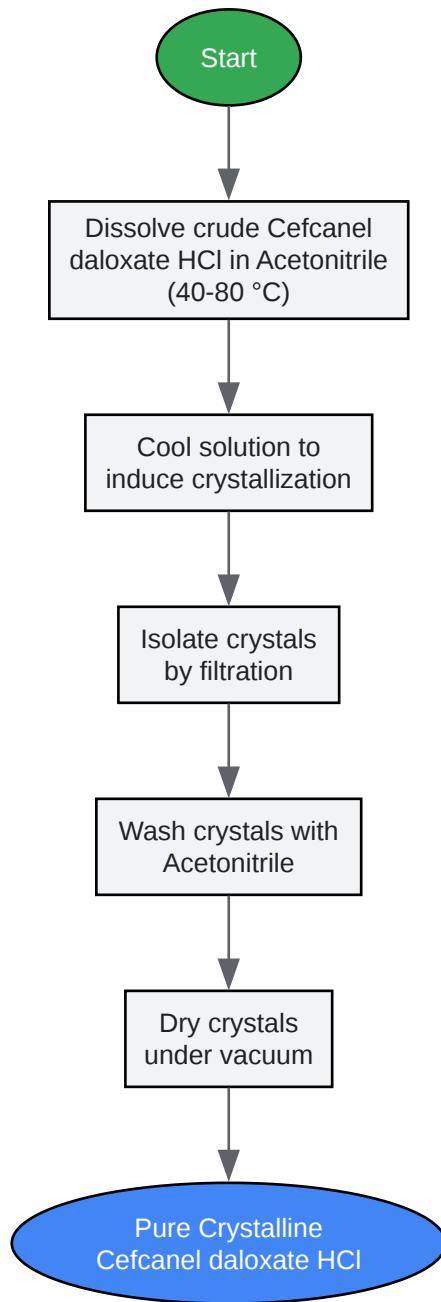
Detailed experimental protocols for the characterization of **Cefcanel daloxate** are proprietary. However, this section outlines standard methodologies employed for the synthesis and analysis

of cephalosporin antibiotics.

Synthesis of Cefcanel Daloxate Hydrochloride

A general method for the synthesis of **Cefcanel daloxate** hydrochloride involves the crystallization of the compound from acetonitrile. This process can be performed by dissolving the crude product in acetonitrile at an elevated temperature (e.g., 40-80 °C), followed by cooling to induce crystallization. The resulting crystals are then isolated by filtration, washed with acetonitrile, and dried under vacuum. This method is noted for its simplicity, high yield, and the production of a highly pure crystalline form.

Synthesis Workflow for Cefcanel Daloxate HCl

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Caption: General workflow for the purification of **Cefcanel daloxate HCl**.

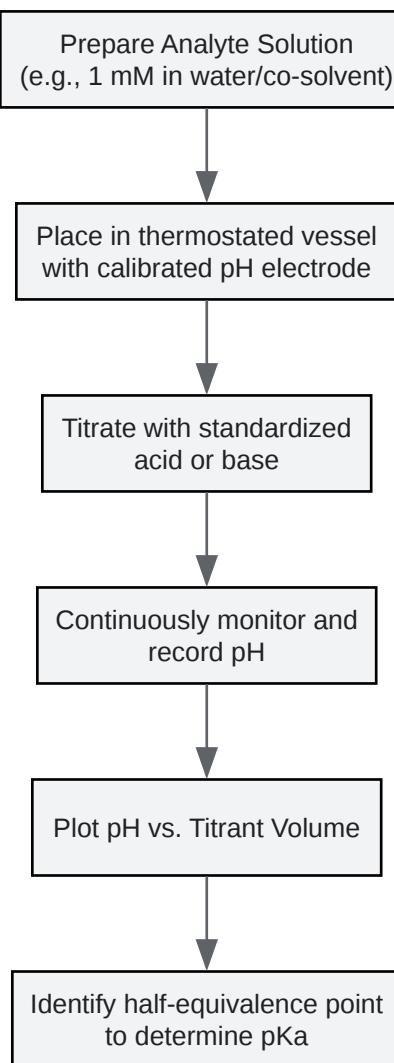
Determination of pKa by Potentiometric Titration

Potentiometric titration is a standard method for determining the acid dissociation constants (pKa) of ionizable drugs.

Methodology:

- Preparation of the Analyte Solution: A precise amount of the cephalosporin is dissolved in a suitable solvent, typically a mixture of water and a co-solvent like methanol or DMSO for compounds with limited aqueous solubility, to a known concentration (e.g., 1 mM).
- Titration: The solution is placed in a thermostated vessel and titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH).
- pH Measurement: The pH of the solution is monitored continuously using a calibrated pH electrode as the titrant is added incrementally.
- Data Analysis: The pKa value is determined from the titration curve (pH vs. volume of titrant added). The pKa corresponds to the pH at the half-equivalence point, where half of the ionizable group has been titrated. Multiple titrations are performed to ensure accuracy and precision.

pKa Determination by Potentiometric Titration



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Caption: Workflow for pKa determination using potentiometric titration.

Conclusion

Cefcanel daloxate is a significant orally administered cephalosporin prodrug. While a complete physicochemical profile with explicit experimental values for properties like melting point, solubility, and pKa is not fully available in the public literature, this guide provides the

foundational chemical data and outlines the standard, validated methodologies for their determination. The established mechanism of action, centered on the inhibition of bacterial cell wall synthesis, is well-understood and consistent with other β -lactam antibiotics. The provided experimental frameworks for synthesis and analysis offer a solid basis for further research and development of this and related compounds. This guide serves as a valuable resource for professionals in the pharmaceutical sciences, enabling a deeper understanding of **Cefcanel daloxate** and its properties.

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